

High-Purity 2-Furancarboxylic Acid for Analytical Standards: A Technical Guide

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Compound of Interest

Compound Name: 2-Furancarboxylic acid

Cat. No.: B3422717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **2-furancarboxylic acid**, a critical reagent for analytical standards in research and pharmaceutical development. This document details its synthesis, purification, and analytical characterization, and explores its emerging role in drug discovery.

Introduction to 2-Furancarboxylic Acid

2-Furancarboxylic acid, also known as 2-furoic acid or pyromucic acid, is an organic compound derived from furan.[1] It serves as a valuable building block in the synthesis of pharmaceuticals and other fine chemicals.[2] Its derivatives have shown promise in various therapeutic areas, including the treatment of type 2 diabetes mellitus and as potential anti-inflammatory and anti-cancer agents.[2][3] Given its significance, the availability of high-purity **2-furancarboxylic acid** as an analytical standard is paramount for accurate quantification, quality control, and research and development.

Chemical and Physical Properties

Property	Value	References
CAS Number	88-14-2	
Molecular Formula	C ₅ H ₄ O ₃	
Molecular Weight	112.08 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	128-132 °C	
Boiling Point	230-232 °C	
Solubility	Soluble in hot water, alcohol, and ether	

Specifications for Analytical Standard Grade

The following table outlines typical specifications for high-purity **2-furancarboxylic acid** intended for use as an analytical standard.

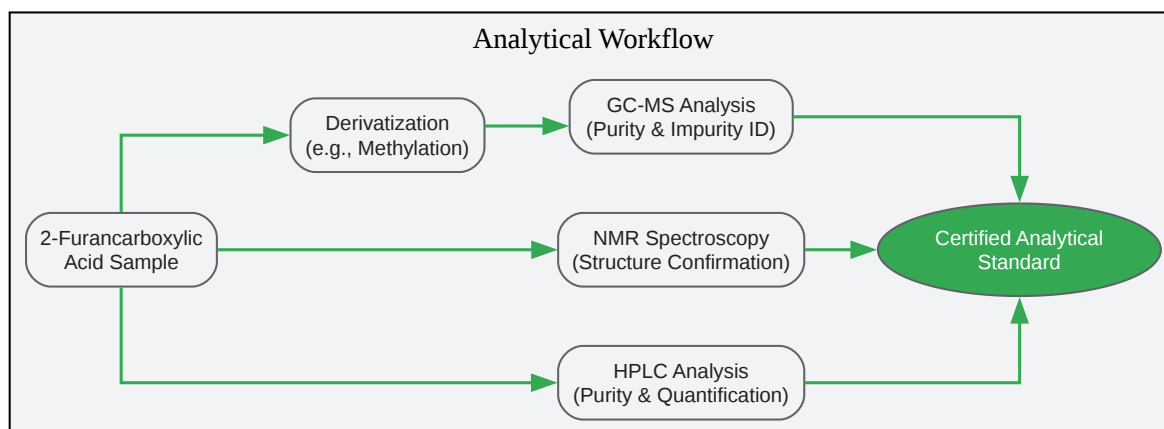
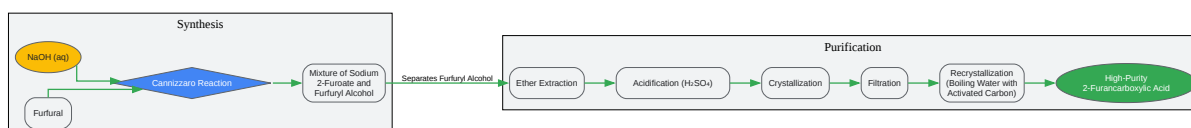
Parameter	Specification	Method
Assay (GC)	≥97.0%	Gas Chromatography
Assay (Titration)	97.0-103.0%	Titration
Purity (by GC)	>98.0%	Gas Chromatography
Identity (IR, NMR)	Conforms to structure	IR, NMR Spectroscopy
Melting Point	128-132 °C	Capillary Method

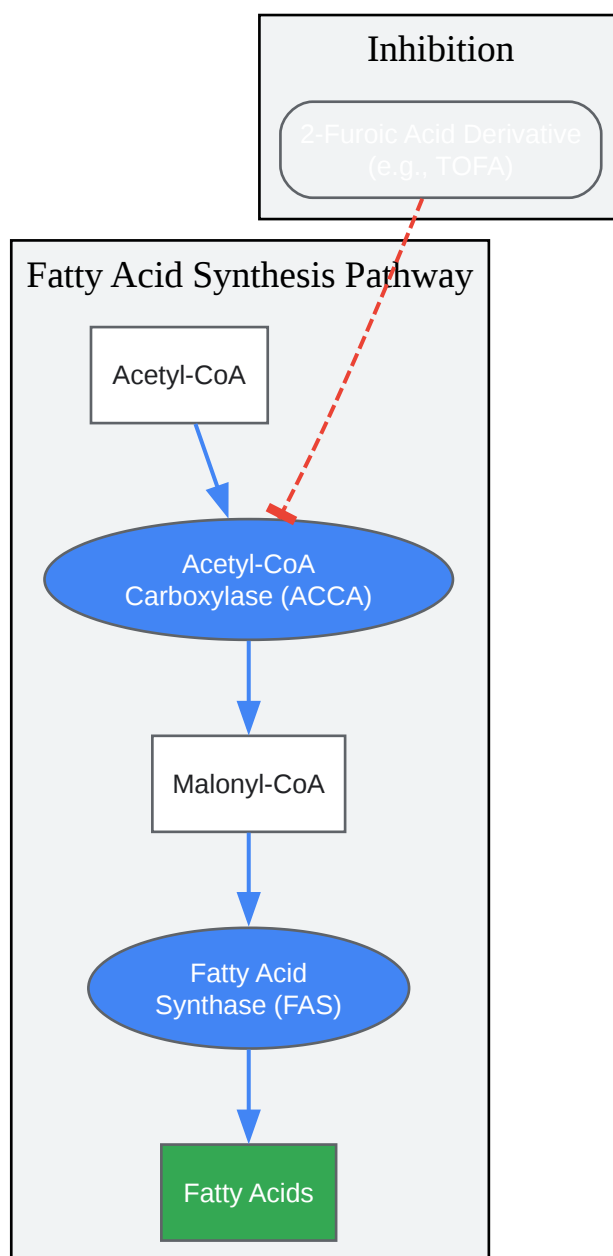
Synthesis and Purification

High-purity **2-furancarboxylic acid** can be synthesized through various methods, with the most common being the oxidation of furfural. The traditional Cannizzaro reaction and catalytic oxidation are two well-established procedures.

Synthesis via Cannizzaro Reaction

The Cannizzaro reaction of furfural in the presence of a strong base yields both **2-furancarboxylic acid** and furfuryl alcohol. This disproportionation reaction provides a 1:1 molar ratio of the two products.





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